

A Technical Guide to 3-(Chloromethyl)-5-methylisoxazole: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 3-(Chloromethyl)-5-methylisoxazole

Cat. No.: B1586295

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Executive Summary: This document provides a comprehensive technical overview of **3-(Chloromethyl)-5-methylisoxazole**, a heterocyclic building block of significant interest to researchers in medicinal chemistry and materials science. The isoxazole ring is a privileged scaffold in drug discovery, and the reactive chloromethyl group at the 3-position makes this compound a versatile intermediate for synthesizing a wide array of more complex molecules. This guide details the compound's fundamental physicochemical properties, provides a validated synthetic protocol, explores its chemical reactivity, outlines its key applications, and establishes rigorous safety and handling procedures.

Core Compound Identification and Properties

3-(Chloromethyl)-5-methylisoxazole is a functionalized five-membered heterocycle. Its utility is derived from the stable isoxazole core, which can act as a bioisostere for other functional groups, and the highly reactive chloromethyl substituent, which serves as a potent electrophilic handle for further molecular elaboration.

Physicochemical Data

The essential properties of **3-(Chloromethyl)-5-methylisoxazole** are summarized below, providing a foundational dataset for experimental design.

Property	Value	Source(s)
Chemical Name	3-(Chloromethyl)-5-methylisoxazole	[1][2]
CAS Number	35166-37-1	[1][3][4]
Molecular Formula	C ₅ H ₆ ClNO	[1][2][3]
Molecular Weight	131.56 g/mol	[1][2][3][4]
Appearance	Brown liquid	[1]
Boiling Point	93 °C	[1][2][5]
Density	1.202 ± 0.06 g/cm ³ (Predicted)	[1][2]
Storage Conditions	2–8 °C, under inert gas (Nitrogen or Argon)	[1]

Anticipated Spectroscopic Profile

While specific spectra should be acquired for each batch, the expected spectroscopic characteristics are as follows:

- ¹H NMR:** The proton NMR spectrum is expected to show three distinct singlets: one for the methyl group (-CH₃) protons, one for the chloromethyl group (-CH₂Cl) protons, and one for the proton on the isoxazole ring. The relative integration of these peaks should be 3:2:1.
- ¹³C NMR:** The carbon NMR spectrum should reveal five distinct signals corresponding to the five carbon atoms in the molecule.
- Mass Spectrometry (MS):** The mass spectrum will display a characteristic isotopic pattern for a molecule containing one chlorine atom, with molecular ion peaks (M⁺) at m/z values corresponding to the ³⁵Cl and ³⁷Cl isotopes in an approximate 3:1 ratio.

Synthesis and Mechanistic Insight

The synthesis of **3-(Chloromethyl)-5-methylisoxazole** is most effectively achieved through the chlorination of its corresponding alcohol precursor, (5-methylisoxazol-3-yl)methanol. This

transformation is a standard and reliable method for converting a primary alcohol to an alkyl chloride.

Recommended Synthetic Protocol: Chlorination of (5-methylisoxazol-3-yl)methanol

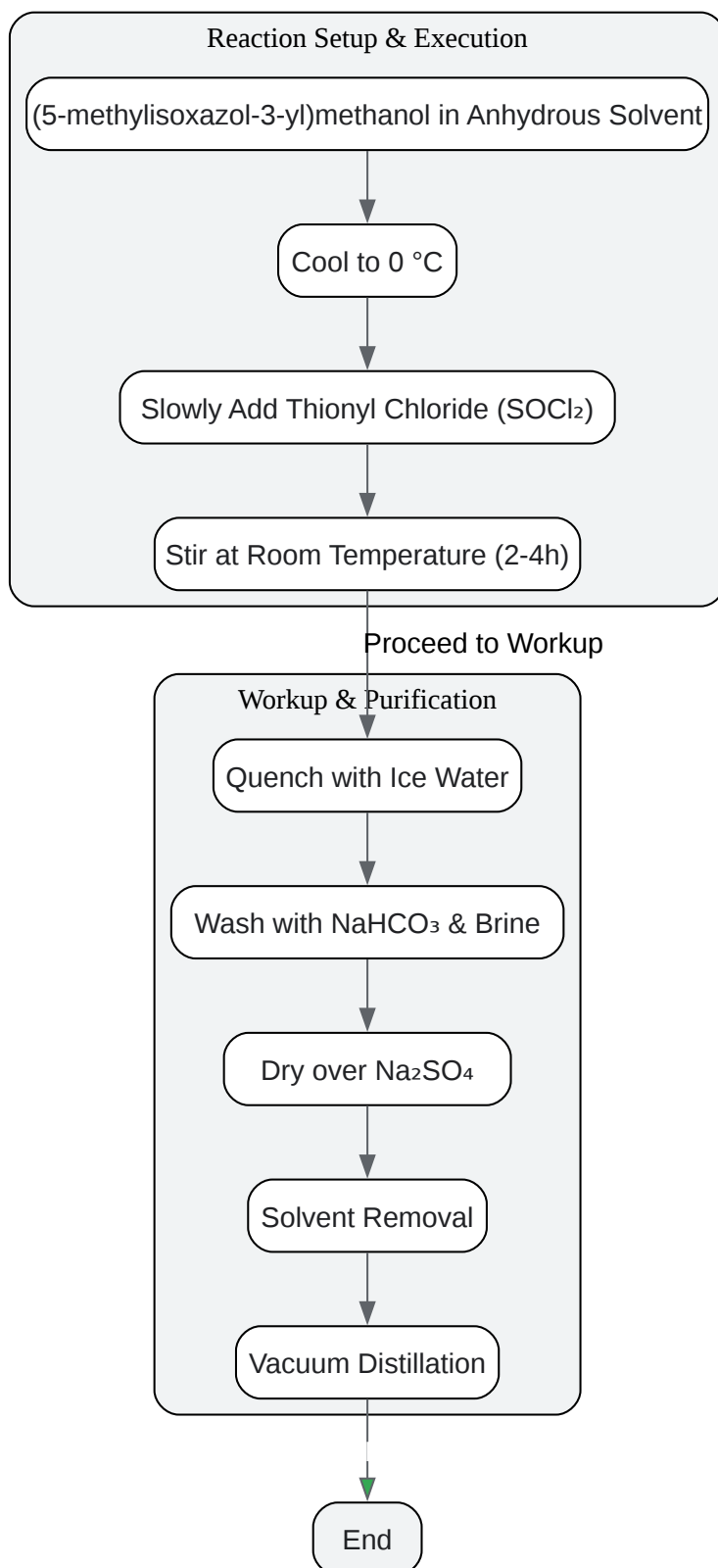
This protocol describes a common and efficient method for preparing the title compound. The choice of thionyl chloride (SOCl_2) as the chlorinating agent is deliberate; it reacts with the alcohol to form the desired alkyl chloride, with the byproducts being gases (SO_2 and HCl), which simplifies the purification process.

Step-by-Step Methodology:

- **Reaction Setup:** To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser connected to a gas scrubber (to neutralize HCl and SO_2), add (5-methylisoxazol-3-yl)methanol (1.0 eq) and a suitable anhydrous solvent such as dichloromethane or chloroform.
- **Cooling:** Cool the reaction mixture to 0 °C in an ice bath. This is critical to control the initial exotherm of the reaction.
- **Reagent Addition:** Add thionyl chloride (SOCl_2 , ~1.2 eq) dropwise to the stirred solution via the dropping funnel over 30-60 minutes. Maintaining a slow addition rate prevents a dangerous temperature spike.
- **Reaction Progression:** After the addition is complete, allow the mixture to warm to room temperature and stir for 2-4 hours, or until TLC or GC-MS analysis indicates the complete consumption of the starting material.
- **Workup:** Carefully quench the reaction by slowly adding the mixture to ice-cold water. Transfer the mixture to a separatory funnel, separate the organic layer, and wash it sequentially with a saturated sodium bicarbonate solution (to neutralize residual acid) and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent using a rotary evaporator. The crude product can be purified further by vacuum distillation to yield **3-(Chloromethyl)-5-methylisoxazole** as a brown liquid.

Synthesis Workflow Diagram

The following diagram illustrates the key steps of the synthetic process.



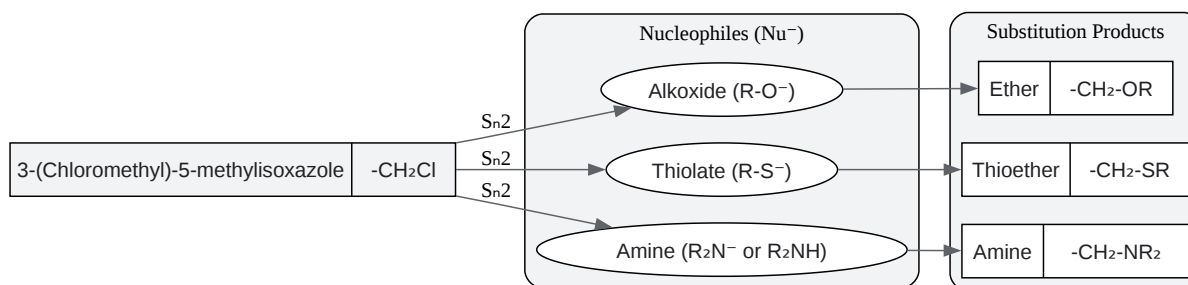
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Caption: Workflow for the synthesis of **3-(Chloromethyl)-5-methylisoxazole**.

Chemical Reactivity and Synthetic Utility

The synthetic value of **3-(Chloromethyl)-5-methylisoxazole** lies in the reactivity of its C-Cl bond. The chloromethyl group acts as an excellent electrophile, readily participating in nucleophilic substitution reactions, typically via an S_N2 mechanism. This allows for the covalent attachment of the 5-methylisoxazole moiety to a wide range of molecular scaffolds.

The general reaction scheme is the displacement of the chloride anion (a good leaving group) by a nucleophile (Nu^-).

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Caption: General nucleophilic substitution reactivity of **3-(Chloromethyl)-5-methylisoxazole**.

This reactivity makes it an essential precursor in various fields:

- **Pharmaceutical Development:** It is a key intermediate for synthesizing molecules targeting the central nervous system and for creating novel anti-inflammatory and anticancer agents. [6][7] The isoxazole ring itself can improve the metabolic stability of the final drug compound. [7]

- **Agrochemical Synthesis:** The compound serves as a starting material for new pesticides and other crop protection agents.[8]
- **Organic Synthesis:** It is broadly used as a building block to introduce the 5-methylisoxazole group into larger, more complex organic structures.[8]

Safety, Handling, and Storage

Due to its reactivity, **3-(Chloromethyl)-5-methylisoxazole** must be handled with appropriate caution. It is classified as a hazardous chemical.

Hazard Identification

Hazard Statement	Description	GHS Classification	Source(s)
H314 / H315	Causes severe skin burns and eye damage / Causes skin irritation.	Skin Corrosion/Irritation	[9][10]
H319	Causes serious eye irritation.	Serious Eye Damage/Irritation	[9]
H317	May cause an allergic skin reaction.	Skin Sensitization	[1]
H335	May cause respiratory irritation.	Specific Target Organ Toxicity	[9]
-	Combustible liquid.	Flammable Liquids	[9]

Note: Hazard classifications can vary slightly between suppliers. The most conservative approach should always be taken.

Handling and Personal Protective Equipment (PPE)

- **Engineering Controls:** Always handle this chemical inside a certified chemical fume hood to avoid inhalation of vapors.[9] Ensure an eyewash station and safety shower are readily accessible.[9]

- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.[9]
 - Skin Protection: Wear chemically resistant gloves (e.g., nitrile) and a lab coat.[9] Avoid all skin contact.
 - Respiratory Protection: If working outside a fume hood or if exposure limits are exceeded, use a NIOSH/MSHA approved respirator.[9]

Storage and Disposal

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area between 2-8°C.[1] The compound should be stored under an inert atmosphere (e.g., nitrogen or argon) and protected from moisture, heat, sparks, and open flames.[1][9] Incompatible materials include strong oxidizing agents, bases, and amines.[9]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[9] Do not allow it to enter drains or watercourses.

Conclusion

3-(Chloromethyl)-5-methylisoxazole is a valuable and versatile reagent in modern organic and medicinal chemistry. Its well-defined physicochemical properties, straightforward synthesis, and predictable reactivity make it an indispensable building block for the creation of novel compounds with potential applications in pharmaceuticals and agrochemicals. Adherence to strict safety protocols is mandatory to ensure its safe and effective use in a research and development setting.

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References

- 1. 3-(Chloromethyl)-5-methylisoxazole | 35166-37-1 [chemicalbook.com]
- 2. echemi.com [echemi.com]
- 3. chemuniverse.com [chemuniverse.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. 3-(Chloromethyl)-5-methylisoxazole, CAS No. 35166-37-1 - iChemical [ichemical.com]
- 6. chemimpex.com [chemimpex.com]
- 7. 3-(Chloromethyl)-5-methylisoxazole [myskinrecipes.com]
- 8. Cas 40340-41-8,5-(CHLOROMETHYL)-3-METHYLISOXAZOLE | lookchem [lookchem.com]
- 9. fishersci.com [fishersci.com]
- 10. echemi.com [echemi.com]
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